

2-Chloro-5-hydroxybenzaldehyde melting point and boiling point

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Compound of Interest

Compound Name: 2-Chloro-5-hydroxybenzaldehyde

Cat. No.: B104083

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An In-depth Technical Guide to the Physicochemical Properties of **2-Chloro-5-hydroxybenzaldehyde**

For the attention of: Researchers, scientists, and drug development professionals.

This technical document provides a comprehensive overview of the physical properties of **2-Chloro-5-hydroxybenzaldehyde**, with a focus on its melting and boiling points. It includes detailed experimental protocols for the determination of these properties and illustrates its application in synthetic chemistry.

Physicochemical Data

The key physical properties of **2-Chloro-5-hydroxybenzaldehyde** (CAS No: 7310-94-3) are summarized below. These values are crucial for its handling, purification, and use in synthetic applications.

Property	Value	Source
Melting Point	110.5-111.5 °C	[1]
Boiling Point	272.4 ± 20.0 °C	(Predicted)[1]
Molecular Formula	C ₇ H ₅ ClO ₂	[1][2]
Molecular Weight	156.57 g/mol	[1]

Experimental Protocols

Accurate determination of melting and boiling points is fundamental to verifying the purity and identity of a chemical compound. The following sections detail standardized laboratory procedures for these measurements.

Melting Point Determination

The melting point of an organic solid is the temperature at which it transitions from a solid to a liquid phase. A sharp melting range (typically 0.5-1.0°C) is indicative of a pure compound, while impurities tend to depress and broaden the melting range.[\[1\]](#)

Methodology: Capillary Tube Method (Thiele Tube or Mel-Temp Apparatus)

- Sample Preparation: A small amount of the crystalline **2-Chloro-5-hydroxybenzaldehyde** is finely powdered. The open end of a glass capillary tube is pressed into the powder. The tube is then tapped gently to pack the solid into the closed end, aiming for a sample height of 1-2 mm.[\[2\]](#)[\[3\]](#)
- Apparatus Setup:
 - Thiele Tube: The capillary tube is attached to a thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.[\[1\]](#)[\[2\]](#) This assembly is then immersed in a high-boiling point liquid (e.g., paraffin or silicone oil) within a Thiele tube. The side arm of the Thiele tube is designed to allow for uniform heating via convection currents.[\[1\]](#)
 - Mel-Temp Apparatus: The capillary tube is inserted into the heating block of the apparatus. A thermometer is placed in the designated well to monitor the temperature.
- Heating and Observation: The apparatus is heated slowly, at a rate of approximately 1-2°C per minute, especially when approaching the expected melting point.[\[1\]](#)
- Data Recording: Two temperatures are recorded:
 - The temperature at which the first drop of liquid appears.

- The temperature at which the entire sample has completely liquefied. This range represents the melting point of the sample.[3]
- Verification: For accuracy, the determination should be repeated at least twice with fresh samples until consistent values are obtained.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[4][5]

Methodology: Capillary Method (Thiele Tube)

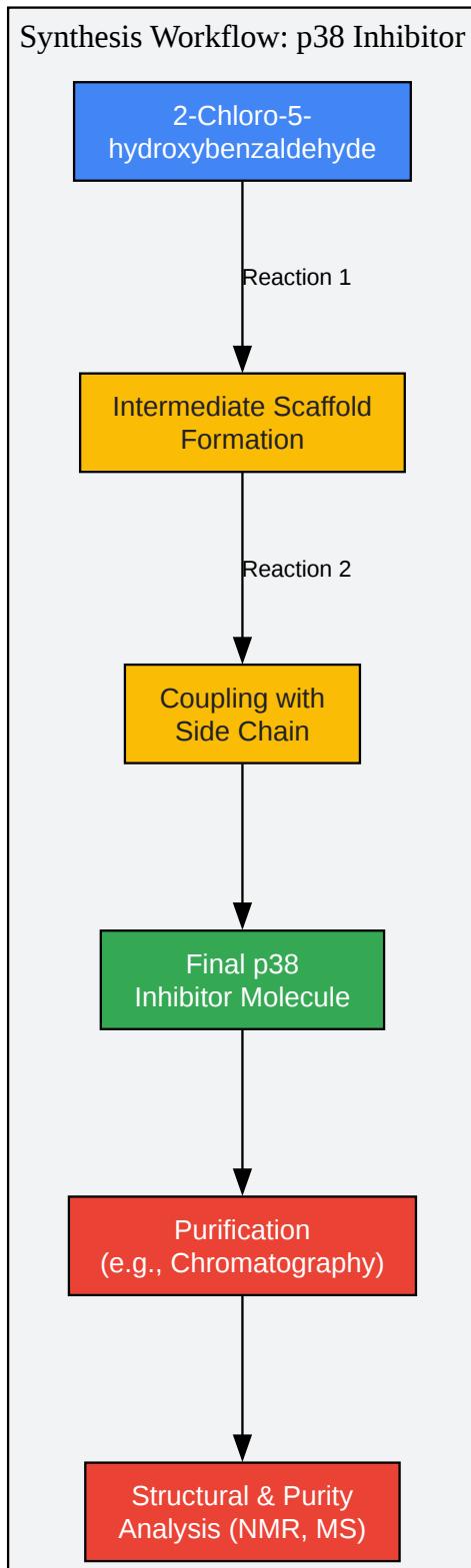
- Sample Preparation: A small quantity (a few milliliters) of the liquid sample is placed into a small test tube (fusion tube). A capillary tube, sealed at one end, is placed into the fusion tube with its open end downwards.[4][6][7]
- Apparatus Setup: The fusion tube assembly is attached to a thermometer and suspended in a Thiele tube containing a heating liquid (e.g., liquid paraffin).[4][7]
- Heating: The Thiele tube is heated gently. As the temperature rises, air trapped in the capillary tube will expand and exit as bubbles.[7]
- Observation: Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.[6] At this point, the heat source is removed.
- Data Recording: As the apparatus cools, the stream of bubbles will slow down and stop. The exact temperature at which the liquid begins to be drawn up into the capillary tube is recorded. This temperature is the boiling point of the liquid.[4][7]
- Pressure Correction: The atmospheric pressure should be recorded as the boiling point varies with pressure.[5]

Synthetic Applications and Workflow

2-Chloro-5-hydroxybenzaldehyde serves as a valuable starting material in medicinal chemistry and agrochemistry. It is notably used as a reagent in the synthesis of p38 MAP kinase inhibitors, which are investigated for the treatment of conditions like chronic obstructive

pulmonary disease (COPD).^[1] It is also utilized in the preparation of halogenated analogs of L-meta-tyrosine, a biodegradable herbicide.^[1]

The diagram below illustrates a generalized workflow for the synthesis of a potential p38 MAP kinase inhibitor, starting from **2-Chloro-5-hydroxybenzaldehyde**.



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